

# An In-depth Technical Guide to N-Methylmaleic Hydrazide (CAS 5436-01-1)

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## Compound of Interest

**Compound Name:** 3-Hydroxy-1-methylpyridazin-6(1H)-one

**Cat. No.:** B189610

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## Abstract

N-Methylmaleic hydrazide, with the CAS number 5436-01-1, is a derivative of maleic hydrazide, a well-known plant growth regulator. While the parent compound has been extensively studied, N-Methylmaleic hydrazide remains a compound of significant interest with a notable lack of comprehensive public data. This technical guide synthesizes the available information on N-Methylmaleic hydrazide, including its chemical and physical properties. Crucially, where specific data for the N-methylated form is unavailable, this guide provides context by referencing the known properties and biological activities of maleic hydrazide, highlighting the potential for comparative studies. This document also puts forth a detailed, plausible experimental protocol for its synthesis, derived from established chemical principles for related compounds.

## Chemical and Physical Properties

N-Methylmaleic hydrazide, systematically named 1-methyl-1,2,3,6-tetrahydropyridazine-3,6-dione, is a heterocyclic organic compound. Its fundamental properties are summarized in the table below.

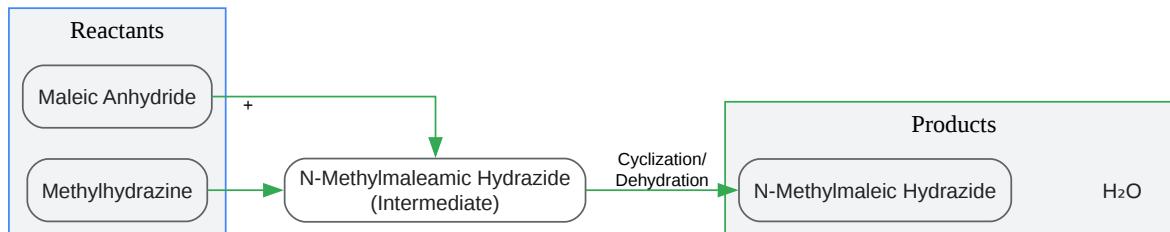
| Property          | Value   |
|-------------------|---|
| CAS Number        | 5436-01-1   |
| IUPAC Name        | 1-methyl-1,2,3,6-tetrahydropyridazine-3,6-dione             |
| Molecular Formula | C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> |
| Molecular Weight  | 126.11 g/mol  |
| Appearance        | White Powder <a href="#">[1]</a>                            |
| Melting Point     | 213-219 °C <a href="#">[1]</a>                              |
| SMILES            | CN1NC(=O)C=CC1=O  |
| InChI Key         | UAECOHJYXUJDOF-UHFFFAOYSA-N                                 |
| Assay (HPLC)      | ≥96.0% <a href="#">[1]</a>                                  |

## Synthesis of N-Methylmaleic Hydrazide

While a specific, detailed experimental protocol for the synthesis of N-Methylmaleic hydrazide is not readily available in published literature, a plausible and efficient method can be derived from the well-established reaction between maleic anhydride and hydrazine hydrate to form maleic hydrazide. The logical extension for the synthesis of the N-methylated analog is the reaction of maleic anhydride with methylhydrazine.

## Proposed Reaction Scheme

The synthesis involves a nucleophilic acyl substitution followed by an intramolecular cyclization and dehydration.



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*Proposed reaction pathway for the synthesis of N-Methylmaleic hydrazide.*

## Detailed Experimental Protocol

This protocol is adapted from established procedures for the synthesis of N-substituted maleimides and related hydrazides.

### Materials:

- Maleic anhydride (1.0 eq)
- Methylhydrazine (1.0 eq)
- Glacial acetic acid (solvent)
- Anhydrous sodium acetate (optional, as a mild base)
- Diethyl ether (for washing)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter paper

**Procedure:**

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve maleic anhydride (1.0 eq) in a minimal amount of glacial acetic acid with gentle warming.
- **Addition of Methylhydrazine:** Once the maleic anhydride has completely dissolved, allow the solution to cool to room temperature. Slowly add methylhydrazine (1.0 eq) dropwise to the stirred solution. An exothermic reaction may be observed; maintain the temperature below 40°C using an ice bath if necessary.
- **Reaction:** After the addition is complete, add anhydrous sodium acetate (0.1 eq, optional). Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Isolation of Product:** After the reaction is complete, cool the mixture to room temperature. The product, N-Methylmaleic hydrazide, is expected to precipitate out of the solution. If no precipitate forms, the volume of the solvent can be reduced under vacuum.
- **Purification:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the crude product with cold diethyl ether to remove any unreacted starting materials and impurities.
- **Drying and Characterization:** Dry the purified N-Methylmaleic hydrazide in a vacuum oven. The final product should be a white to off-white powder. Characterize the compound using techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR spectroscopy, and Mass Spectrometry to confirm its structure and purity.

## Reactivity and Potential Biological Activity

### Reactivity

Based on its chemical structure, N-Methylmaleic hydrazide is expected to exhibit reactivity characteristic of cyclic hydrazides and  $\alpha,\beta$ -unsaturated carbonyl compounds. The presence of the amide-like functionality and the double bond suggests potential for various chemical transformations. However, specific studies detailing the reaction mechanisms of N-Methylmaleic hydrazide are currently lacking in the scientific literature.

## Biological Activity: A Comparative Outlook

There is a significant gap in the literature regarding the specific biological activities of N-Methylmaleic hydrazide. To provide a framework for future research, it is pertinent to consider the well-documented biological effects of its parent compound, maleic hydrazide.

Maleic hydrazide is widely used as a plant growth regulator and herbicide. Its mode of action is believed to involve the inhibition of cell division in plants.<sup>[2]</sup> Studies have shown that maleic hydrazide can act as an inhibitor of nucleic acid and protein synthesis.<sup>[3][4]</sup> Furthermore, it has been identified as a chromosome-breaking agent in higher plants.<sup>[3][4]</sup>

The introduction of a methyl group to the hydrazide nitrogen in N-Methylmaleic hydrazide could potentially alter its biological activity in several ways:

- **Lipophilicity:** The methyl group increases the lipophilicity of the molecule, which may affect its ability to cross cell membranes and interact with intracellular targets.
- **Steric Hindrance:** The methyl group could introduce steric hindrance, potentially altering the binding affinity of the molecule to its biological targets compared to the unsubstituted maleic hydrazide.
- **Metabolism:** The N-methyl group could influence the metabolic fate of the compound in biological systems.

Given the known cytotoxic effects of maleic hydrazide on various cell lines, it is plausible that N-Methylmaleic hydrazide may also exhibit cytotoxic properties.<sup>[3]</sup> However, without specific experimental data, this remains speculative.

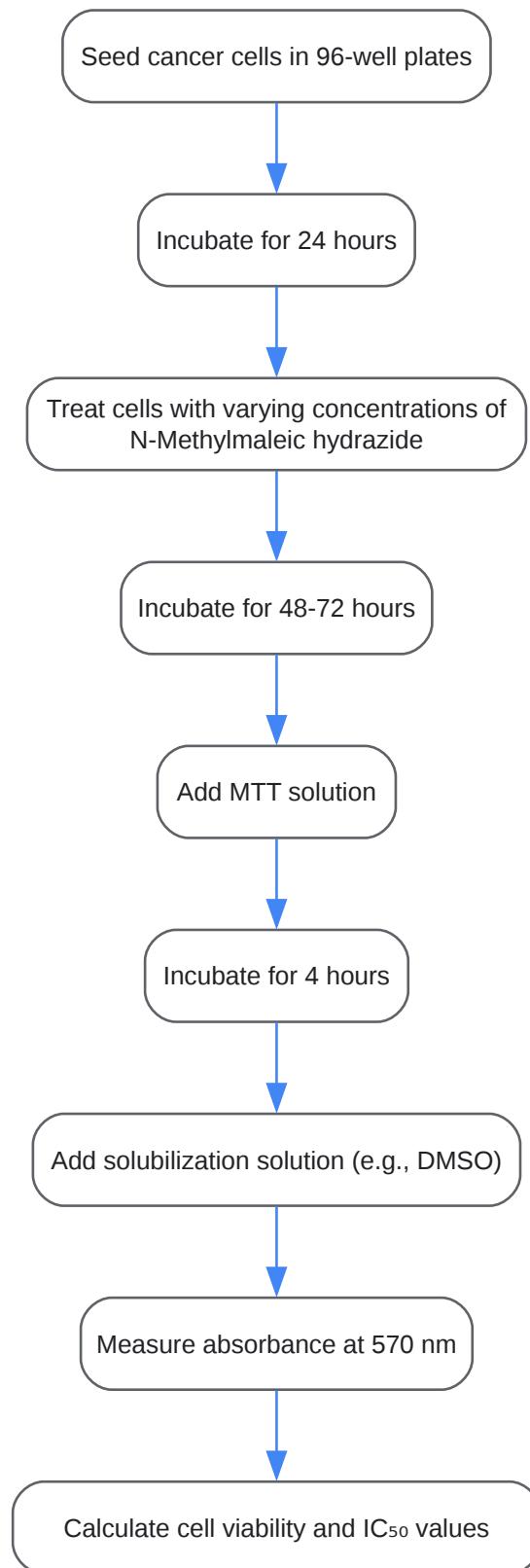
## Experimental Protocols for Biological Evaluation (Hypothetical)

Due to the absence of published studies on the biological activity of N-Methylmaleic hydrazide, the following are proposed experimental protocols that could be employed to investigate its potential cytotoxic and enzyme inhibitory effects.

### Cytotoxicity Assay

A standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay could be used to assess the cytotoxic effects of N-Methylmaleic hydrazide on various cancer cell lines.

Workflow:



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*Workflow for a standard MTT cytotoxicity assay.*

## Enzyme Inhibition Assay

Given that many hydrazide-containing compounds are known to be enzyme inhibitors, an assay to screen N-Methylmaleic hydrazide against a panel of relevant enzymes (e.g., kinases, proteases) would be valuable. The specific protocol would depend on the enzyme being targeted.

## Conclusion and Future Directions

N-Methylmaleic hydrazide (CAS 5436-01-1) is a chemical entity with established physical properties but a significant lack of publicly available data regarding its synthesis, reactivity, and biological activity. This technical guide has provided a comprehensive overview of the existing information and has proposed a detailed synthetic protocol based on sound chemical principles. The biological activities of the parent compound, maleic hydrazide, suggest that N-Methylmaleic hydrazide may possess interesting pharmacological properties, particularly in the areas of oncology and agrochemicals.

Future research should focus on:

- The validation and optimization of the proposed synthetic route for N-Methylmaleic hydrazide.
- A thorough investigation of its reactivity and chemical stability.
- Comprehensive screening of its biological activities, including its effects on various cell lines and enzyme systems.
- Comparative studies with maleic hydrazide to elucidate the structure-activity relationship and the impact of N-methylation.

Such studies will be instrumental in unlocking the potential of N-Methylmaleic hydrazide for applications in drug development and other scientific disciplines.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-Methylmaleic Hydrazide (CAS 5436-01-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189610#n-methylmaleic-hydrazide-cas-number-5436-01-1]

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